

# Application Notes and Protocols for M-1121 (formerly M-1211)

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## Compound of Interest

Compound Name: M-1211  
Cat. No.: B15568950

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Note to the user: The compound "**M-1211**" appears to be a typographical error in current scientific literature. Based on the context of menin-MLL interaction inhibitors, the likely compound of interest is M-1121. These application notes and protocols are based on the available information for M-1121.

## Introduction

M-1121 is a potent, orally bioavailable, and covalent inhibitor of the menin-mixed lineage leukemia (MLL) protein-protein interaction.[1][2][3][4] It functions by establishing a covalent bond with Cysteine 329 within the MLL binding pocket of menin.[1][2][4] This inhibition disrupts the critical interaction required for the oncogenic activity of MLL fusion proteins, which are characteristic of certain types of acute leukemia, particularly those with MLL rearrangements (MLLr).[1] The primary downstream effect of M-1121 is the dose-dependent down-regulation of key target genes, such as HOXA9 and MEIS1, leading to the inhibition of leukemic cell growth. [1][3][4][5]

These application notes provide detailed protocols for the preparation of M-1121 stock solutions and subsequent working concentrations for use in typical research applications, such as cell-based assays.

## Data Presentation

Table 1: M-1121 Properties and Storage

Property	Value	Reference
Molecular Weight	793.01 g/mol	[6]
Chemical Formula	C42H57FN6O6S	[6]
Storage of Dry Powder	Store at -20°C for long-term (months to years) or 0-4°C for short-term (days to weeks). Keep dry and protected from light.	[6]
Stock Solution Storage	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Keep sealed to protect from moisture and light.	[5]

Table 2: Recommended Concentrations for In Vitro and In Vivo Studies

Application	Recommended Concentration/Dosage	Cell Line Example	Reference
In Vitro Gene Expression Analysis	10 nM - 100 nM	MV4;11	[1][5]
In Vitro Cell Proliferation Assays	Potently inhibits MLL-rearranged cell lines, with minimal effect on wild-type MLL cell lines up to 10 $\mu$ M.	MLL-rearranged and wild-type cell lines	[1][4]
In Vivo Antitumor Activity (mice)	100 mg/kg - 300 mg/kg (oral administration)	MV4;11 subcutaneous and disseminated models	[1][5]
In Vivo Pharmacokinetic Studies (mice)	5 mg/kg (oral administration)	C57BL/6 mice	[1][4]

## Experimental Protocols

This protocol describes the preparation of a high-concentration stock solution of M-1121, which can be used for subsequent dilutions to desired working concentrations. Dimethyl sulfoxide (DMSO) is a common solvent for organic small molecules for in vitro studies.

Materials:

- M-1121 powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene or glass vials with secure caps
- Calibrated pipettes and sterile pipette tips
- Vortex mixer

- Analytical balance

#### Procedure:

- Acclimatization: Allow the vial of M-1121 powder to equilibrate to room temperature for 15-20 minutes before opening to minimize condensation of atmospheric moisture.
- Weighing: Accurately weigh a specific amount of M-1121 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.93 mg of M-1121 (Molecular Weight = 793.01 g/mol ).
- Dissolution: Add the appropriate volume of anhydrous/sterile DMSO to the vial containing the M-1121 powder. For 7.93 mg of M-1121, add 1 mL of DMSO to achieve a 10 mM concentration.
- Solubilization: Securely cap the vial and vortex thoroughly for 1-2 minutes until the M-1121 is completely dissolved. Gentle warming in a water bath (37°C) for a short period may aid in dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile polypropylene tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[5]

This protocol outlines the serial dilution of the 10 mM M-1121 stock solution to prepare working concentrations suitable for treating cells in culture.

#### Materials:

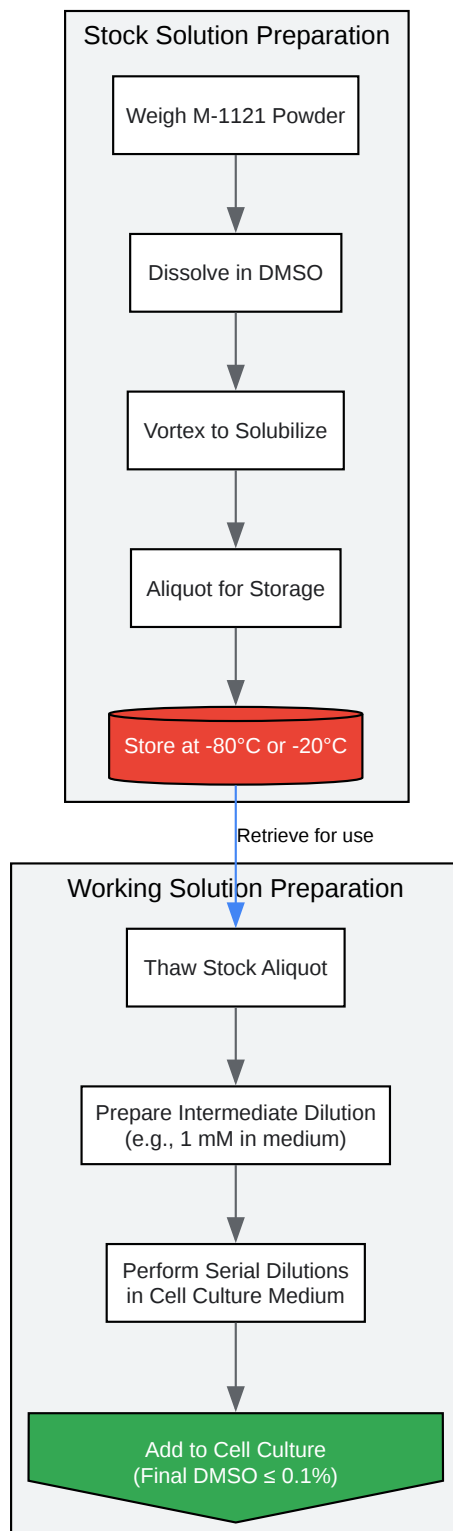
- 10 mM M-1121 stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or a 96-well plate for dilutions
- Calibrated pipettes and sterile pipette tips

#### Procedure:

- Intermediate Dilution (Optional but Recommended): It is often practical to first prepare an intermediate stock solution from the main 10 mM stock. For example, to make a 1 mM intermediate stock, dilute the 10 mM stock 1:10 in sterile DMSO or cell culture medium.
- Serial Dilutions: Perform serial dilutions from the stock or intermediate solution to achieve the desired final concentrations. For example, to prepare working solutions for a dose-response experiment ranging from 1 nM to 100 nM:
  - Prepare a 10  $\mu$ M solution by diluting the 10 mM stock 1:1000 in cell culture medium.
  - Use this 10  $\mu$ M solution to perform further serial dilutions in cell culture medium to obtain the final desired concentrations.
- Final Treatment Concentration: When adding the M-1121 working solutions to your cell cultures, ensure that the final concentration of DMSO in the culture medium is kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity. Account for the volume of the M-1121 solution being added to the total volume of the cell culture well.

## Visualizations

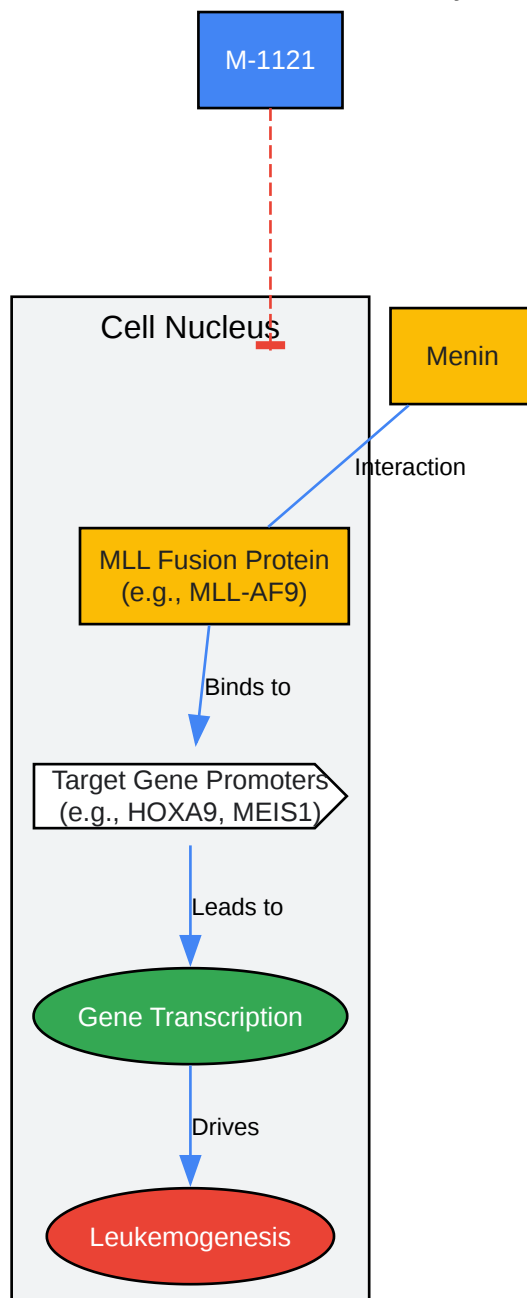
## M-1121 Solution Preparation Workflow



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Caption: Workflow for preparing M-1121 stock and working solutions.

## Inhibition of Menin-MLL Interaction by M-1121



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Caption: M-1121 inhibits the Menin-MLL interaction pathway.

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## References

- [1. Discovery of M-1121 as an orally active covalent inhibitor of menin-MLL interaction capable of achieving complete and long-lasting tumor regression - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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